

**Compound of Interest**

Compound Name: 2-Deuteriooxypropane  
CAS No.: 3979-51-9  
Cat. No.: B032920

For Researchers, Scientists, and Drug Development Professionals

## Foreword: The Subtle Power of a Single Neutron

In the landscape of modern scientific inquiry, the strategic substitution of a hydrogen atom with its heavier, stable isotope, deuterium, has emerged as

## Section 1: Foundational Principles of 2-Deuteriooxypropane

### Molecular Identity and Physicochemical Properties

**2-Deuteriooxypropane** is an isotopologue of isopropanol where the hydrogen atom of the hydroxyl group is replaced by a deuterium atom. This substitution

Property
CAS Number
Molecular Formula
Molecular Weight
Boiling Point
Melting Point
Density
Refractive Index

The slight increase in boiling point and density is a direct consequence of the increased molecular mass and the stronger deuterium bond, which affects

## The Deuterium Isotope Effect: A Mechanistic Cornerstone

The utility of **2-Deuteriooxypropane**, and indeed all deuterated compounds, is fundamentally rooted in the kinetic isotope effect (KIE). The carbon-deuterium

## Section 2: Synthesis of 2-Deuteriooxypropane

While various methods exist for the synthesis of alcohols, a common and straightforward laboratory-scale preparation of **2-Deuteriooxypropane** involves

```
graph TD
    subgraph Synthesis_of_2_Deuteriooxypropane
        direction LR
        A[ ] --- B[ ]
    end
    style A fill:#F1F3F4,stroke:#202124,stroke-width:1px
    style B fill:#F1F3F4,stroke:#202124,stroke-width:1px
    linkStyle 0 stroke:#5F6368,stroke-width:1px
```

```
Isopropanol [label="Isopropanol\n((CH3)2CHOH)"];  
D2O [label="Deuterium Oxide\n(D2O)"];  
Equilibrium [label="Equilibrium Reaction", shape=diamond, style=filled, fillcolor="#FBBC05"];  
Product [label="2-Deuteriooxypropane\n((CH3)2CHOD)"];  
Byproduct [label="HDO"];
```

```
Isopropanol -- Equilibrium;  
D2O -- Equilibrium;  
Equilibrium -- Product;  
Equilibrium -- Byproduct;  
}
```

Caption: Workflow for quantitative analysis using **2-Deuteriooxypropane** as an internal standard.

## Reaction Mechanism and Kinetic Studies

As mentioned, the kinetic isotope effect associated with the O-D bond makes **2-Deuteriooxypropane** a valuable tool

## Section 4: Safety, Handling, and Storage

Proper handling and storage of **2-Deuteriooxypropane** are essential for ensuring laboratory safety and maintaining

### Hazard Identification

Based on the Safety Data Sheet (SDS) for 2-Propanol-d1 (a synonym for **2-Deuteriooxypropane**), the compound is

- Physical Hazards: Highly flammable liquid and vapor.[4][5] Vapors may form explosive mixtures with air.

Health Hazards: Causes serious eye irritation.[4][5] May cause drowsiness or dizziness.[4][5]

## Handling and Personal Protective Equipment (PPE)

- 

Ventilation: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.

- 

Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4] No smoking.

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Personal Protective Equipment:

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Eye/Face Protection: Wear chemical safety goggles or a face shield.

- 

Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).

- 

Respiratory Protection: If ventilation is inadequate, use a properly fitted respirator with an organic vap

## Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[6]
- Temperature: Store in a cool place.[6]
- Incompatible Materials: Keep away from strong oxidizing agents.

## Section 5: Conclusion and Future Perspectives

2-Deuteriooxypropane, while a simple molecule, offers a wealth of opportunities for researchers across various

## References

- Google Patents. EP2243762A1 - Process for production of 2-propanol.
- ResearchGate. <sup>1</sup>H NMR spectrum of 2-propanol ((CH<sub>3</sub>)<sub>2</sub> doublet peak at 1 ppm).... [[Link](#)]
- Doc Brown's Chemistry. propan-2-ol low high resolution H-1 proton nmr spectrum of analysis interpretation of

- Doc Brown's Chemistry. C-13 nmr spectrum of propan-2-ol analysis of chemical shifts ppm interpretation of C-  
[\[Link\]](#)
- MassBank. MSBNK-Fac\_Eng\_Univ\_Tokyo-JP000271 - MassBank. [\[Link\]](#)
- Doc Brown's Chemistry. mass spectrum of propan-2-ol fragmentation pattern of m/z m/e ions for analysis and i  
[\[Link\]](#)
- Carl ROTH. Safety Data Sheet: 2-Propanol D1. [\[Link\]](#)
- Chemdox. Safety Data Sheet: propan-2-ol-d. [\[Link\]](#)
- ARMAR Isotopes. 2-Propanol-d1 | 1X25ML | C3H7D0. [\[Link\]](#)
- Solometrics. Safety Data Sheet. [\[Link\]](#)

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. EP2243762A1 - Process for production of 2-propanol - Google Patents [patents.google.com]
- 3. 2-丙醇-OD 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 4. [carlroth.com](https://www.carlroth.com) [carlroth.com]
- 5. [armor-europa.de](https://www.armor-europa.de) [armor-europa.de]
- 6. [sds.chemdiox.com](https://www.sds.chemdiox.com) [sds.chemdiox.com]
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